

Physical properties of 3-Bromo-5-methylisoxazole (melting point, boiling point)

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Compound of Interest

Compound Name: 3-Bromo-5-methylisoxazole

Cat. No.: B1271475

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Technical Guide: Physical Properties of 3-Bromo-5-methylisoxazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the known physical properties of the chemical compound **3-Bromo-5-methylisoxazole**, with a specific emphasis on its melting and boiling points. The information is presented to be a valuable resource for professionals in research and development.

Core Physical Properties

3-Bromo-5-methylisoxazole, with the CAS number 25741-97-3, is a halogenated heterocyclic compound. Its physical state and thermal transition points are critical parameters for its handling, purification, and use in synthetic chemistry.

Data Presentation

The table below summarizes the available quantitative data for the key physical properties of **3-Bromo-5-methylisoxazole**.

| Physical Property | Value | Conditions |
|-------------------|----------------------------|----------------|
| Boiling Point | 202.1°C | at 760 mmHg[1] |
| Melting Point | Data not readily available | - |

Note: While the boiling point is documented, a specific melting point for **3-Bromo-5-methylisoxazole** was not found in a review of readily available scientific literature. It is crucial to distinguish this compound from its isomers and derivatives, for which melting point data may be available.

Experimental Protocols

While specific experimental procedures for the determination of the physical properties of **3-Bromo-5-methylisoxazole** are not detailed in the available literature, the following outlines standard laboratory methodologies that would be employed for such characterization.

Melting Point Determination (General Protocol)

Should a solid sample of **3-Bromo-5-methylisoxazole** be available, its melting point would typically be determined using a capillary melting point apparatus.

- **Sample Preparation:** A small amount of the crystalline solid is finely ground and packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.
- **Heating and Observation:** The sample is heated at a controlled rate. The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range. For a pure substance, this range is typically narrow.

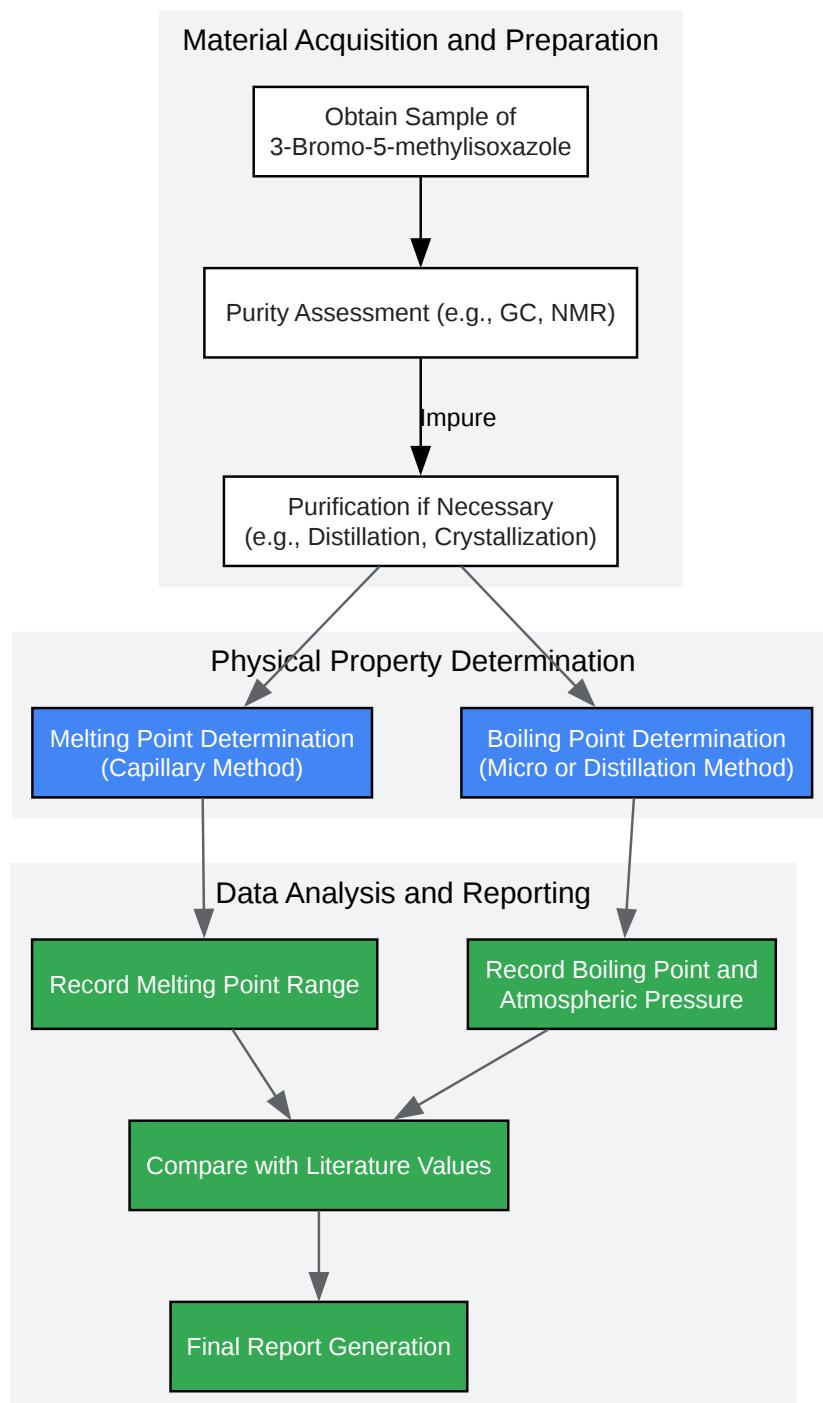
Boiling Point Determination (General Protocol)

The reported boiling point of **3-Bromo-5-methylisoxazole** would be determined using a micro-boiling point method or during distillation.

- Sample Preparation: A small volume (a few milliliters) of the liquid is placed in a test tube or a distillation flask.
- Apparatus Setup:
 - Micro Method: A capillary tube, sealed at one end, is inverted and placed into the liquid. The test tube is then securely attached to a thermometer.
 - Distillation Method: The liquid is placed in a distillation flask with boiling chips, and a distillation apparatus is assembled with a condenser and a collection vessel. The thermometer bulb is positioned so that its top is level with the side arm of the distillation head.
- Heating and Observation:
 - Micro Method: The apparatus is heated in a Thiele tube or an oil bath. The temperature at which a rapid and continuous stream of bubbles emerges from the inverted capillary is noted. The heat is then removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.
 - Distillation Method: The liquid is heated to a steady boil. The temperature at which the vapor condenses on the thermometer and a stable temperature is recorded during the distillation of the bulk liquid is the boiling point. The atmospheric pressure should also be recorded, as boiling point is pressure-dependent.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a chemical compound like **3-Bromo-5-methylisoxazole**.



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Caption: Workflow for Physical Property Determination.

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References

- 1. 3-bromo-5-methylisoxazole | 25741-97-3 [chemnet.com]
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